

Calculating Final Concentrations in BG11 Medium: An Application Note and Protocol

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Compound of Interest

Compound Name: BG11
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This document provides a detailed guide for the preparation of **BG11** medium, a widely used growth medium for cyanobacteria and other algae. The focus is on the accurate calculation of final concentrations from stock solutions, a critical step for experimental reproducibility and the successful cultivation of phototrophic microorganisms.

Introduction to BG11 Medium

BG11 medium is a defined, freshwater medium developed by Stanier et al. (1979) and is a foundational tool for the cultivation of a broad range of cyanobacteria.[1][2] Its composition provides the essential macro- and micronutrients required for the photoautotrophic growth of these organisms. Accurate preparation of **BG11** is crucial, as even minor variations in nutrient concentrations can impact growth rates, metabolic activity, and experimental outcomes.

This application note outlines the standard composition of **BG11** medium, provides a detailed protocol for the preparation of stock solutions and the final medium, and offers a step-by-step guide to calculating the final concentrations of each component.

Composition of **BG11** Medium

The final composition of standard 1X **BG11** medium is summarized in the table below. It is typically prepared by diluting concentrated stock solutions to their final working concentration.

Table 1: Final Concentrations of Components in 1X **BG11** Medium

Component	Final Concentration (g/L)	Final Concentration (Molar)
Macronutrients		
Sodium Nitrate (NaNO ₃)	1.5	1.76 x 10 ⁻² M
Dipotassium Phosphate (K ₂ HPO ₄)	0.04	2.30 x 10 ⁻⁴ M
Magnesium Sulfate (MgSO ₄ ·7H ₂ O)	0.075	3.04 x 10 ⁻⁴ M
Calcium Chloride (CaCl ₂ ·2H ₂ O)	0.036	2.45 x 10 ⁻⁴ M
Sodium Carbonate (Na ₂ CO ₃)	0.02	1.89 x 10 ⁻⁴ M
Chelating Agents		
Citric Acid (C ₆ H ₈ O ₇)	0.006	3.12 x 10 ⁻⁵ M
Ferric Ammonium Citrate	0.006	~3 x 10 ⁻⁵ M
Disodium EDTA (Na ₂ EDTA·2H ₂ O)	0.001	2.69 x 10 ⁻⁶ M
Trace Metals (from Trace Metal Mix)		
Boric Acid (H ₃ BO ₃)	0.00286	4.63 x 10 ⁻⁵ M
Manganese Chloride (MnCl ₂ ·4H ₂ O)	0.00181	9.15 x 10 ⁻⁶ M
Zinc Sulfate (ZnSO ₄ ·7H ₂ O)	0.000222	7.72 x 10 ⁻⁷ M
Sodium Molybdate (Na ₂ MoO ₄ ·2H ₂ O)	0.00039	1.61 x 10 ⁻⁶ M
Copper Sulfate (CuSO ₄ ·5H ₂ O)	0.000079	3.16 x 10 ⁻⁷ M
Cobalt Nitrate (Co(NO ₃) ₂ ·6H ₂ O)	0.0000494	1.70 x 10 ⁻⁷ M

Note: Molar concentrations are calculated based on the anhydrous molecular weight of the components where applicable.

Experimental Protocols

The preparation of **BG11** medium involves two main stages: the preparation of concentrated stock solutions and the subsequent dilution of these stocks to create the final 1X working medium.

Preparing concentrated stock solutions saves time and reduces the potential for weighing errors. The following table provides a standard protocol for preparing common stock solutions for **BG11** medium. It is recommended to store stock solutions in a refrigerator.[3]

Table 2: Preparation of **BG11** Stock Solutions

Stock Solution Name	Component	Amount to Dissolve per 1 L of Distilled Water	Stock Concentration
Macronutrient Stock (100X)	Sodium Nitrate (NaNO ₃)	150 g	100X
Dipotassium Phosphate (K ₂ HPO ₄)	4 g	100X	
Magnesium Sulfate (MgSO ₄ ·7H ₂ O)	7.5 g	100X	
Calcium Chloride (CaCl ₂ ·2H ₂ O)	3.6 g	100X	
Sodium Carbonate (Na ₂ CO ₃)	2 g	100X	
Chelating Agent Stock (1000X)	Citric Acid (C ₆ H ₈ O ₇)	6 g	1000X
Ferric Ammonium Citrate	6 g	1000X	
Disodium EDTA (Na ₂ EDTA·2H ₂ O)	1 g	1000X	
Trace Metal Mix (1000X)	Boric Acid (H ₃ BO ₃)	2.86 g	1000X
Manganese Chloride (MnCl ₂ ·4H ₂ O)	1.81 g	1000X	
Zinc Sulfate (ZnSO ₄ ·7H ₂ O)	0.222 g	1000X	
Sodium Molybdate (Na ₂ MoO ₄ ·2H ₂ O)	0.39 g	1000X	
Copper Sulfate (CuSO ₄ ·5H ₂ O)	0.079 g	1000X	

Cobalt Nitrate (Co(NO ₃) ₂ ·6H ₂ O)	0.0494 g	1000X
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Protocol:

- For each stock solution, weigh the indicated amount of each component.
- Dissolve the components in approximately 800 mL of distilled water in a 1 L volumetric flask.
- Once fully dissolved, bring the final volume to 1 L with distilled water.
- Sterilize by autoclaving at 121°C for 15 minutes or by filter sterilization (0.22 µm filter).
- Store at 4°C.

Protocol:

- Begin with approximately 900 mL of distilled water in a 1 L volumetric flask or beaker.
- While stirring, add the required volume of each stock solution as calculated in the following section.
- Add the stock solutions in the order they are listed in Table 1 to prevent precipitation.
- Bring the final volume to 1 L with distilled water.
- Adjust the pH to 7.1-7.4 using 1M HCl or 1M NaOH if necessary.[\[3\]](#)[\[4\]](#)
- Sterilize the final medium by autoclaving at 121°C for 15 minutes.

Calculating Final Concentrations

The fundamental principle for calculating the volume of a stock solution needed to achieve a desired final concentration is the dilution equation:

$$C_1V_1 = C_2V_2$$

Where:

- C_1 = Concentration of the stock solution
- V_1 = Volume of the stock solution to be added (the unknown)
- C_2 = Desired final concentration in the medium
- V_2 = Final volume of the medium

To find the volume of the stock solution to add (V_1), the equation is rearranged:

$$V_1 = (C_2 V_2) / C_1$$

Let's calculate the volume of the 100X Sodium Nitrate stock solution needed to prepare 1 L of 1X **BG11** medium.

- C_1 (Stock Concentration) = 150 g/L (from Table 2)
- C_2 (Final Concentration) = 1.5 g/L (from Table 1)
- V_2 (Final Volume) = 1 L

$$V_1 = (1.5 \text{ g/L} * 1 \text{ L}) / 150 \text{ g/L} = 0.01 \text{ L} = 10 \text{ mL}$$

Therefore, you would add 10 mL of the 100X Sodium Nitrate stock solution to your final medium.

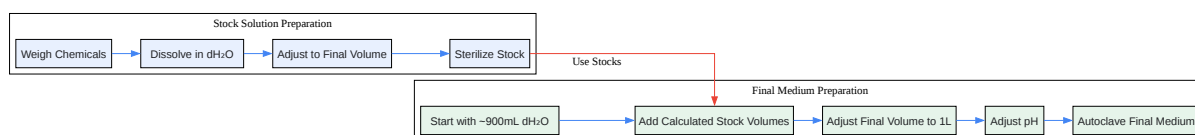
The same calculation can be applied to all stock solutions.

Table 3: Volume of Stock Solutions for 1 L of 1X **BG11** Medium

Stock Solution Name	Stock Concentration (C ₁)	Final Concentration (C ₂)	Final Volume (V ₂)	Volume to Add (V ₁)
Macronutrient Stock	100X	1X	1 L	10 mL
Chelating Agent Stock	1000X	1X	1 L	1 mL
Trace Metal Mix	1000X	1X	1 L	1 mL

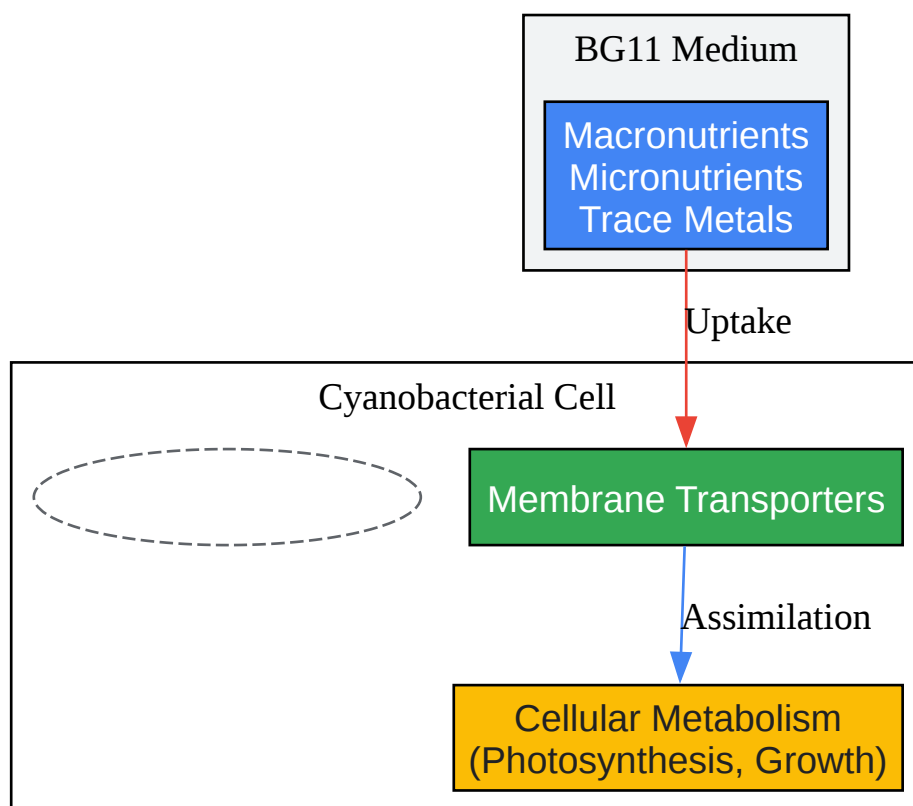
Visualizing the Workflow

The following diagrams illustrate the logical flow of preparing **BG11** medium and the signaling pathway for nutrient uptake, which this medium supports.



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Caption: Workflow for the preparation of **BG11** medium.



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